

# Personal protective equipment for handling PKUMDL-WQ-2101

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## Compound of Interest

Compound Name: PKUMDL-WQ-2101

Cat. No.: B10752270

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## Essential Safety and Handling of PKUMDL-WQ-2101

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS. This document provides critical safety and logistical guidance for the handling, use, and disposal of **PKUMDL-WQ-2101**, a non-NAD+-competing allosteric phosphoglycerate dehydrogenase (PHGDH) inhibitor. Adherence to these protocols is essential for ensuring laboratory safety and maintaining experimental integrity.

## Core Safety Information

**PKUMDL-WQ-2101** is a combustible solid, appearing as a light yellow to dark orange powder. [1] While detailed toxicological properties have not been fully investigated, its nature as a bioactive small molecule necessitates stringent safety precautions to minimize exposure. The compound is soluble in Dimethyl Sulfoxide (DMSO). [1][2][3] Special attention must be paid when preparing solutions, as DMSO can facilitate the absorption of other chemicals through the skin. [4]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **PKUMDL-WQ-2101** in both its solid and dissolved forms. The following table summarizes the required PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Handling Solid	Safety glasses with side shields or chemical splash goggles	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Laboratory coat	Use in a chemical fume hood. N95 respirator if fume hood is unavailable.
Preparing DMSO Solutions	Chemical splash goggles	Double gloving with appropriate chemical-resistant gloves (Butyl rubber or Fluoroelastomer recommended for prolonged contact with DMSO)	Chemical-resistant laboratory coat	All handling of DMSO solutions must be performed in a certified chemical fume hood.
Cell Culture and In Vitro Assays	Safety glasses	Chemical-resistant gloves	Laboratory coat	Standard cell culture hood
Animal Handling (In Vivo Studies)	Safety glasses	Chemical-resistant gloves	Laboratory coat	Dependant on animal facility protocols

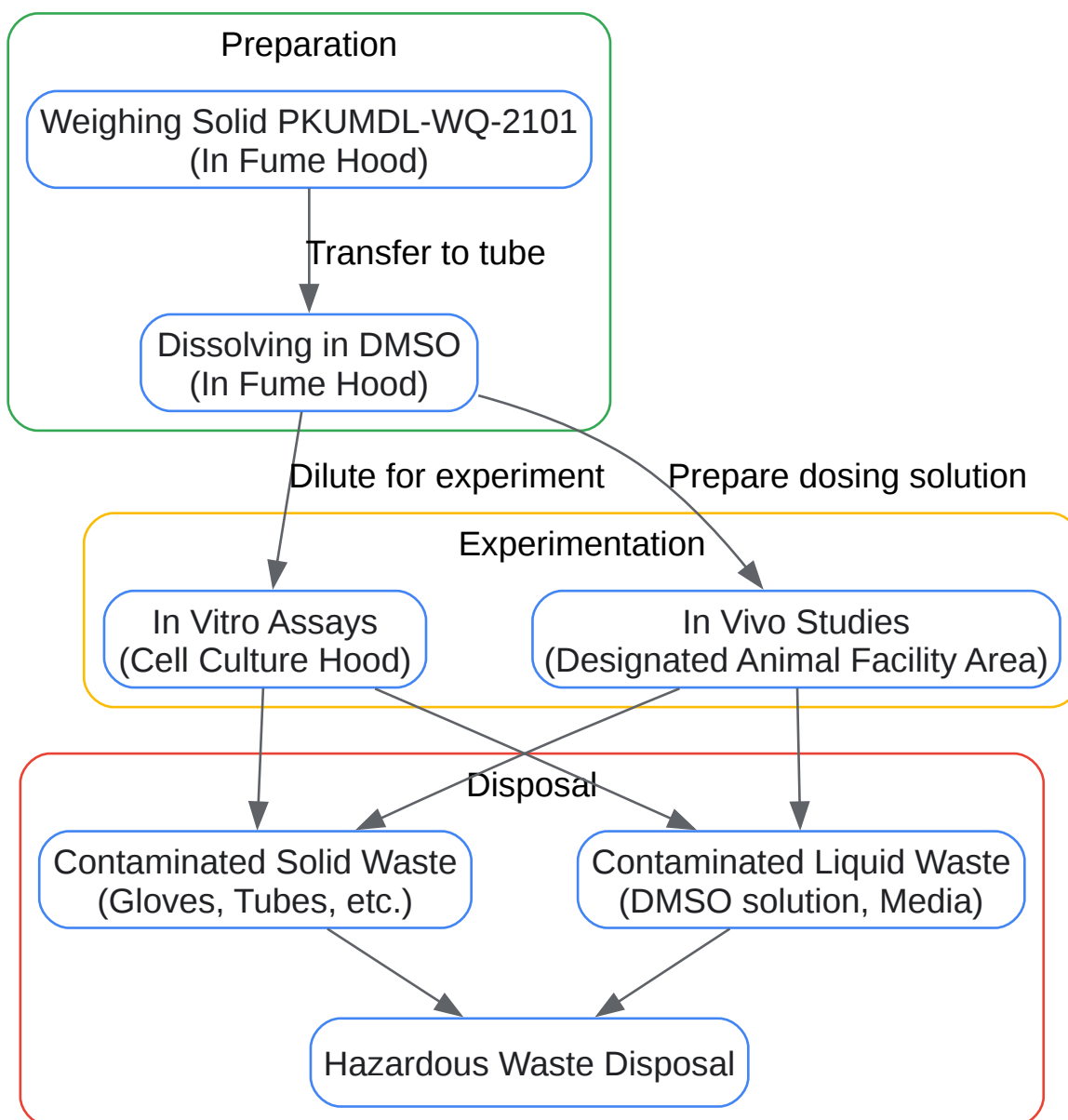
## Engineering Controls

Proper ventilation is the primary engineering control to minimize inhalation exposure.

- **Chemical Fume Hood:** All procedures involving the handling of solid **PKUMDL-WQ-2101** and the preparation and use of its DMSO solutions must be conducted in a certified chemical fume hood.
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible in the laboratory.

## Experimental Workflow and Safety Protocols

The following diagram illustrates the logical workflow for handling **PKUMDL-WQ-2101**, integrating key safety checkpoints at each stage.



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## References

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